

Application Notes and Protocols: Preparation of L-736380 Stock Solution

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Compound of Interest

Compound Name: L-736380

Cat. No.: B1674059

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **L-736380** is a potent and selective non-peptide antagonist of the cholecystokinin B (CCK-B) receptor. Accurate and consistent preparation of **L-736380** stock solutions is crucial for reliable experimental results in neuroscience, gastrointestinal, and psychiatric disorder research. This document provides a detailed protocol for the preparation, storage, and handling of **L-736380** stock solutions.

Chemical and Physical Properties

A summary of the key quantitative data for **L-736380** is presented in the table below for easy reference.

Property	Value
Molecular Weight	487.57 g/mol [1]
Chemical Formula	C ₂₅ H ₂₉ N ₉ O ₂ [1]
Appearance	Solid
Purity	>98% (typical)
Solubility	Soluble in DMSO
Storage Conditions	Short-term (days to weeks): 0 - 4°C; Long-term (months to years): -20°C [1]

Experimental Protocol: Preparation of a 10 mM L-736380 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **L-736380** in dimethyl sulfoxide (DMSO).

Materials:

- **L-736380** powder
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Acclimatization:** Before opening, allow the vial of **L-736380** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Mass Calculation:** To prepare a 10 mM stock solution, the required mass of **L-736380** is calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 487.57 \text{ g/mol} = 4.8757 \text{ mg}$

- **Weighing:** Carefully weigh out the calculated amount of **L-736380** powder using a calibrated analytical balance in a chemical fume hood. Transfer the powder to a sterile microcentrifuge

tube or vial.

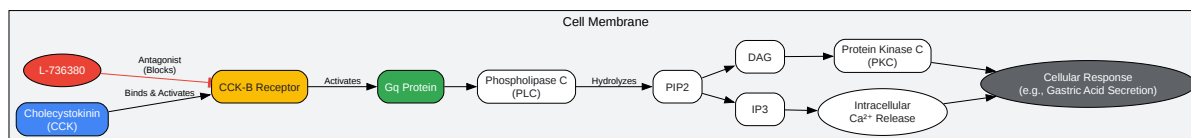
- Solvent Addition: Add the desired volume of DMSO to the tube containing the **L-736380** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming in a water bath (25-37°C) can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - For short-term storage (days to weeks), store the aliquots at 0 - 4°C.[\[1\]](#)
 - For long-term storage (months to years), store the aliquots at -20°C.[\[1\]](#)
 - Protect the stock solution from light.

Working Dilutions:

To prepare working solutions for your experiments, dilute the 10 mM stock solution in the appropriate aqueous buffer or cell culture medium. It is important to note that the final concentration of DMSO in the assay should be kept low (typically <0.1%) to avoid solvent-induced effects. Perform serial dilutions to achieve the desired final concentration.

Visualizations

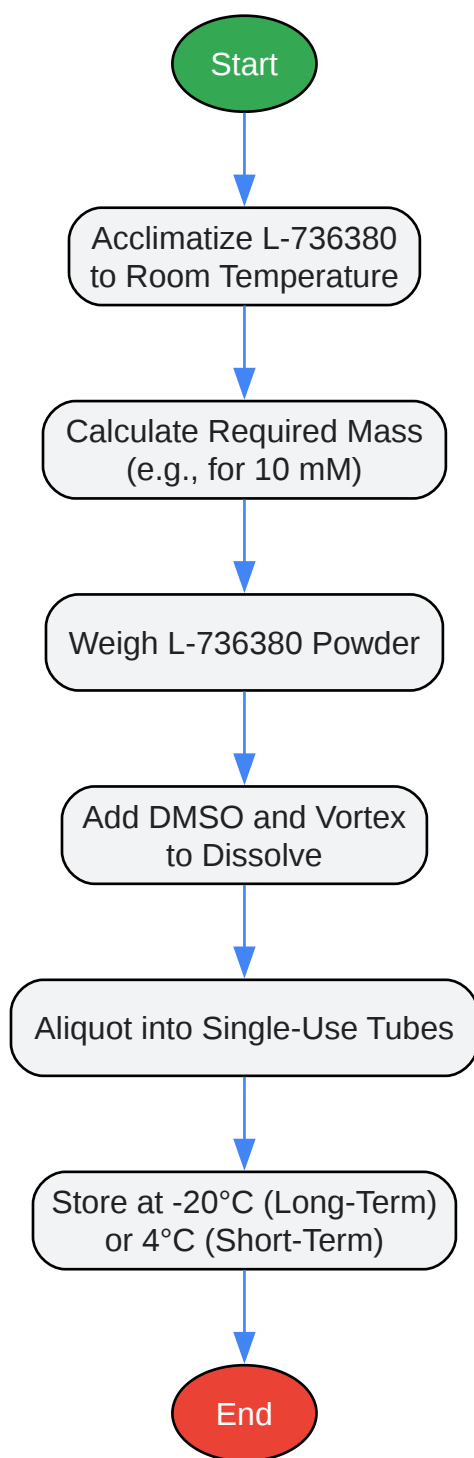
Signaling Pathway



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Caption: Signaling pathway of the CCK-B receptor and the inhibitory action of **L-736380**.

Experimental Workflow



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Caption: Workflow for the preparation of **L-736380** stock solution.

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References

- 1. medkoo.com [medkoo.com]
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